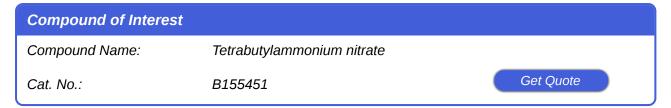


Preparation of Tetrabutylammonium Nitrate Stock Solutions: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the preparation of stock solutions of **Tetrabutylammonium nitrate** (TBAN), a quaternary ammonium salt widely utilized in various scientific disciplines, including organic synthesis, electrochemistry, and pharmaceutical sciences.[1] This document outlines the key physicochemical properties of TBAN, its solubility in common laboratory solvents, detailed protocols for the preparation of stock solutions, and methods for concentration determination.

Physicochemical Properties of Tetrabutylammonium Nitrate

Tetrabutylammonium nitrate is a white, crystalline solid at room temperature.[2][3] It is a quaternary ammonium salt consisting of a central nitrogen atom bonded to four butyl groups, with a nitrate counterion.[4]



Property	Value	Source
Molecular Formula	C16H36N2O3	[2][4]
Molecular Weight	304.47 g/mol	[2][3][4]
Appearance	White crystalline powder	[3][5]
Melting Point	116-118 °C	[5]
Purity (Assay)	≥ 97%	
Hygroscopicity	Hygroscopic	[5]

Solubility Profile

Tetrabutylammonium nitrate exhibits high solubility in polar solvents and is less soluble in non-polar solvents.[6] The nitrate ion contributes to its solubility in polar environments through hydrogen bond acceptance.[6]

Solvent	Solubility (g/100 mL)	Temperature (°C)	Source
Water	< 2	Not Specified	[2][7]
Acetonitrile	10	Not Specified	[5][7]
Ethanol	Soluble (qualitative)	Not Specified	[5]
Methanol	Data not available	Not Specified	
Dimethylformamide (DMF)	Data not available	Not Specified	
Dimethyl Sulfoxide (DMSO)	Data not available	Not Specified	

Note: Quantitative solubility data for **Tetrabutylammonium nitrate** in many common solvents at various temperatures is not readily available in the searched literature. Researchers should determine the solubility for their specific experimental conditions if precise concentrations near the saturation point are required.



Experimental ProtocolsPreparation of a Standard Stock Solution

This protocol describes the preparation of a standard stock solution of **Tetrabutylammonium nitrate** by weight.

Materials:

- Tetrabutylammonium nitrate (solid)
- Solvent of choice (e.g., deionized water, acetonitrile)
- Analytical balance
- Volumetric flask (appropriate size for the desired final volume)
- · Weighing paper or weighing boat
- Spatula
- Funnel
- Beaker
- · Wash bottle with solvent

Procedure:

- Calculate the required mass of **Tetrabutylammonium nitrate**. Based on its molecular weight (304.47 g/mol), calculate the mass needed to achieve the desired molar concentration in the final volume.
- Weigh the **Tetrabutylammonium nitrate**. Place a weighing boat on the analytical balance and tare it. Carefully weigh the calculated mass of the solid.
- Dissolve the solid. Transfer the weighed solid to a beaker. Add a small amount of the chosen solvent to the beaker and stir with a clean glass rod until the solid is completely dissolved.

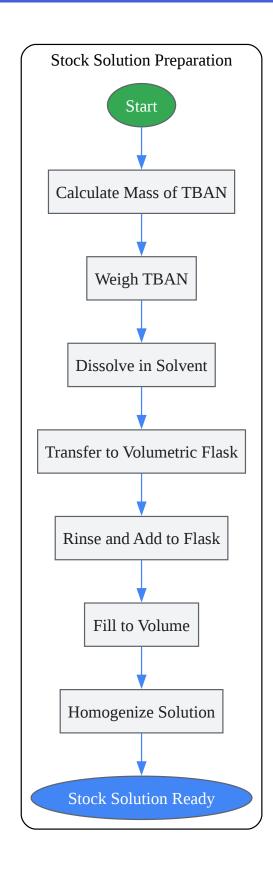






- Transfer the solution to a volumetric flask. Using a funnel, carefully pour the solution from the beaker into the volumetric flask.
- Rinse the beaker and funnel. Rinse the beaker and the funnel with a small amount of the solvent, transferring the rinsings into the volumetric flask to ensure a quantitative transfer.
- Bring the solution to the final volume. Add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize the solution. Stopper the volumetric flask and invert it several times to ensure the solution is thoroughly mixed and the concentration is uniform.[8]





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Caption: Workflow for preparing a standard stock solution of **Tetrabutylammonium nitrate**.



Determination of Stock Solution Concentration

It is good laboratory practice to verify the concentration of a prepared stock solution. The following are two common methods.

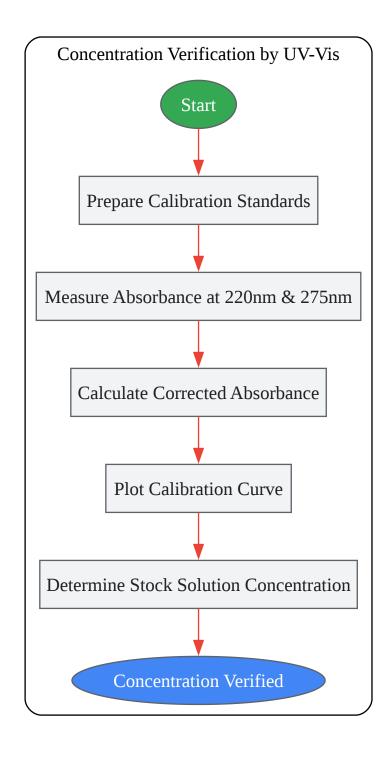
The nitrate ion (NO₃⁻) has a characteristic absorbance in the ultraviolet region of the electromagnetic spectrum.[9] This allows for the determination of the concentration of an aqueous TBAN solution.

Principle: The nitrate ion absorbs UV radiation at 220 nm.[9] The absorbance at this wavelength is proportional to the concentration, following the Beer-Lambert Law. A correction for interference from dissolved organic matter can be made by measuring the absorbance at 275 nm, a wavelength where nitrate does not absorb.[9]

Procedure:

- Prepare a series of calibration standards. From a high-concentration, accurately prepared stock solution, create a series of dilutions with known concentrations.
- Prepare a blank solution. Use the same solvent as the stock solution (e.g., deionized water).
- Measure the absorbance. Using a UV-Vis spectrophotometer, measure the absorbance of the blank, the calibration standards, and the prepared stock solution at 220 nm and 275 nm.
 [9]
- Correct for organic matter interference (if necessary). The corrected absorbance for nitrate is calculated as: Corrected Absorbance = Absorbance at 220 nm (2 x Absorbance at 275 nm). [9]
- Create a calibration curve. Plot the corrected absorbance of the standards against their known concentrations.
- Determine the concentration of the stock solution. Use the corrected absorbance of the stock solution and the calibration curve to determine its concentration.





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Caption: Workflow for concentration determination of aqueous TBAN solutions using UV-Vis spectrophotometry.

The concentration of the tetrabutylammonium cation can be determined by potentiometric titration. This method is applicable to solutions in various solvents.



Principle: A potentiometric titration involves the reaction of the quaternary ammonium cation with a standard solution of an anionic surfactant, such as sodium lauryl sulfate.[1][10] The endpoint of the titration is detected by a surfactant-sensitive electrode or a silver/silver chloride electrode.[1][11]

Procedure:

- Prepare a standardized titrant. A standard solution of an anionic surfactant (e.g., 0.005 M sodium lauryl sulfate) is required.[11]
- Prepare the sample. A known volume of the TBAN stock solution is placed in a beaker and diluted with an appropriate solvent. The pH may need to be adjusted, for example, to pH 10 using a borate buffer.[10]
- Perform the titration. The standardized titrant is added to the sample while the potential is monitored using an appropriate electrode system.[1][11]
- Determine the endpoint. The endpoint is identified as the point of maximum inflection in the titration curve (potential vs. volume of titrant).
- Calculate the concentration. The concentration of the TBAN solution is calculated based on the volume of titrant required to reach the endpoint.

Stability and Storage

Solid **Tetrabutylammonium Nitrate**:

- The solid is stable under normal laboratory conditions.[5]
- It is hygroscopic and should be stored in a tightly sealed container in a dry environment to protect it from moisture.[5]

Tetrabutylammonium Nitrate Solutions:

- Quaternary ammonium salts are generally stable in neutral or acidic aqueous solutions.
- Their stability can decrease in strongly alkaline solutions, where degradation can occur.[12] The rate of degradation is influenced by the concentration of the base and the temperature.



[13]

- The choice of solvent can also affect the stability of the quaternary ammonium cation.[13]
- It is recommended to store stock solutions in well-sealed containers, protected from light, and at room temperature unless specific stability studies indicate otherwise for a particular solvent system.

Safety Precautions

- **Tetrabutylammonium nitrate** is an oxidizer and may intensify fire; it should be kept away from combustible materials.[4]
- It can cause skin and serious eye irritation.[4]
- It may cause respiratory irritation.[4]
- Always handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety information before handling.

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